

Technical Guide: Furan-3,4-dicarbaldehyde – Properties, Synthesis, and Reactivity

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Compound of Interest

Compound Name: Furan-3,4-dicarbaldehyde

CAS No.: 7040-25-7

Cat. No.: B3056319

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Executive Summary

Furan-3,4-dicarbaldehyde (CAS 7040-25-7) is a specialized heterocyclic building block distinguished by its ortho-dialdehyde functionality on a furan core. Unlike the more common 2,5-disubstituted furans (derived from biomass precursors like HMF), the 3,4-isomer offers a unique geometry that mimics phthalaldehyde. This structural feature allows it to serve as a critical precursor for fused-ring systems (e.g., furo[3,4-d]pyridazines), conductive polymers (via thieno[3,4-c]furan analogues), and novel porphyrinoids (porphycenes and heteroporphyrins). This guide details the physicochemical profile, validated synthetic routes, and reactivity patterns of this high-value intermediate.

Physicochemical Profile

The 3,4-substitution pattern imparts distinct electronic and steric properties compared to the 2,5-isomer. The proximity of the two formyl groups facilitates intramolecular cyclization reactions but also increases susceptibility to hydration or polymerization if not stored correctly.

Table 1: Chemical Specifications

Property	Data	Notes
IUPAC Name	Furan-3,4-dicarbaldehyde	Also: 3,4-Furandicarboxaldehyde
CAS Number	7040-25-7	Distinct from 2,5-isomer (DFF)
Molecular Formula	C ₆ H ₄ O ₃	
Molecular Weight	124.09 g/mol	
Appearance	White to pale yellow crystalline solid	Darkens upon prolonged air exposure
Melting Point	79 – 81 °C	Literature range [1][2]
Solubility	Soluble in CHCl ₃ , DCM, THF, EtOAc	Sparingly soluble in water; susceptible to hydration
Stability	Air-sensitive (slow oxidation to acid)	Store under inert atmosphere at -20°C

Synthesis Strategies

The synthesis of **furan-3,4-dicarbaldehyde** is non-trivial due to the natural preference of furan for

(2,5) substitution. Direct formylation (Vilsmeier-Haack) of furan occurs exclusively at the 2-position. Therefore, indirect methods involving ring construction or functional group interconversion from 3,4-dicarboxylic acid derivatives are required.

Primary Route: Reduction-Oxidation Sequence

The most robust protocol involves the reduction of dimethyl furan-3,4-dicarboxylate to the diol, followed by controlled oxidation.

Mechanism & Logic:

- **Ester Reduction:** Lithium Aluminum Hydride (LiAlH₄) is used to fully reduce the diester to 3,4-bis(hydroxymethyl)furan. Partial reduction to the dialdehyde is difficult to control.

- **Selective Oxidation:** The resulting diol is oxidized using Swern conditions or activated Manganese Dioxide (MnO_2). Swern oxidation is preferred for scale-up to avoid heavy metal waste and over-oxidation to the carboxylic acid.

Alternative Route: Retro-Diels-Alder (rDA)

For complex derivatives, an inverse electron demand Diels-Alder (IEDDA) reaction between 4-phenyloxazole and acetylenic dienophiles (like dimethyl acetylenedicarboxylate) followed by retro-Diels-Alder extrusion of benzonitrile can yield furan-3,4-dicarboxylates, which feed into the primary route [3].

Visualization: Synthesis Workflow

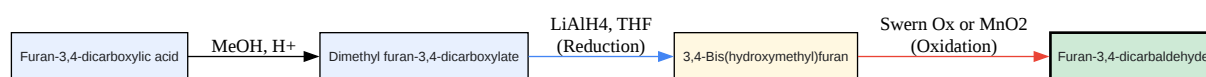


Figure 1: Standard Synthetic Pathway from Furan-3,4-dicarboxylic Acid

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Reactivity Profile & Applications

Furan-3,4-dicarbaldehyde acts as a bifunctional electrophile. Its reactivity is dominated by the "phthalaldehyde-like" arrangement, enabling [3+2] and [4+2] annulations that are impossible for the 2,5-isomer.

Condensation & Fused Ring Synthesis

The most diagnostic reaction of the 3,4-isomer is its condensation with hydrazine derivatives.

- **Reaction:** Condensation with hydrazine hydrate.
- **Product:** Furo[3,4-d]pyridazine.
- **Significance:** This reaction confirms the ortho relationship of the aldehydes. The resulting fused system is isoelectronic with phthalazine and serves as a scaffold for bioactive alkaloids [4].

Macrocyclization (Porphyrinoids)

Furan-3,4-dicarbaldehyde is a vital precursor for 22-oxa-21-carbaporphyrin and porphycenes.

- Mechanism: Acid-catalyzed condensation with dipyrromethanes.
- Outcome: The furan ring is incorporated into the macrocycle "reversed" (via 3,4-linkage), altering the cavity size and coordination chemistry compared to standard N4-porphyrins. These analogues are investigated for photodynamic therapy (PDT) due to their altered absorption bands [5].[1]

C-C Bond Formation (Oligomers)

Double Wittig or Horner-Wadsworth-Emmons (HWE) reactions convert the dialdehyde into divinylfuran derivatives. These are precursors to conductive polymers (poly(furan-vinylene)) or electroactive materials where the quinoid character of the 3,4-substituted furan ring lowers the bandgap.

Visualization: Reactivity Network

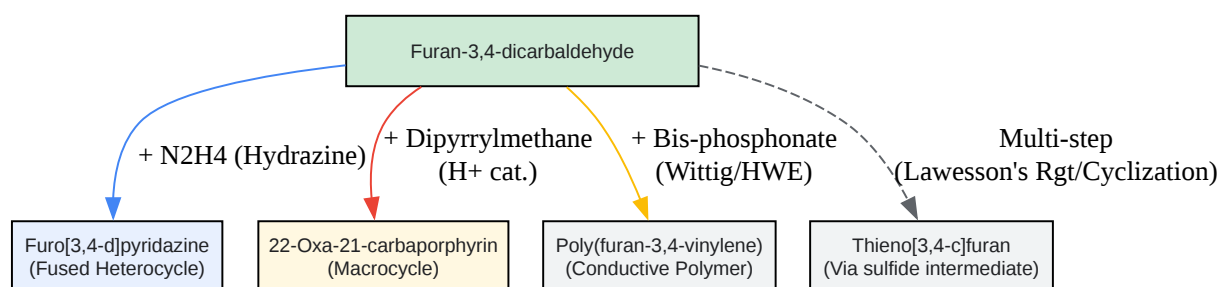


Figure 2: Key Divergent Reactivity Pathways

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Experimental Protocols

Protocol A: Synthesis of 3,4-Bis(hydroxymethyl)furan (Intermediate)

Prerequisite: Start with Dimethyl furan-3,4-dicarboxylate.

- Setup: Flame-dry a 500 mL 3-neck round-bottom flask equipped with a reflux condenser and addition funnel under Nitrogen atmosphere.
- Reagent Prep: Suspend LiAlH_4 (1.5 g, 39.5 mmol, 2.5 equiv) in anhydrous THF (50 mL) and cool to 0°C .
- Addition: Dissolve dimethyl furan-3,4-dicarboxylate (3.0 g, 16.3 mmol) in anhydrous THF (30 mL). Add dropwise to the LiAlH_4 suspension over 20 minutes.
- Reaction: Warm to room temperature and stir for 1 hour. Heat to reflux for 2 hours to ensure completion.
- Quench (Fieser Method): Cool to 0°C . Carefully add: 1.5 mL water, 1.5 mL 15% NaOH, then 4.5 mL water. Stir vigorously until a white granular precipitate forms.
- Isolation: Filter through a pad of Celite. Wash the pad with THF. Concentrate the filtrate in vacuo to yield the crude diol.
- Purification: Recrystallize from EtOAc/Hexane or use directly if purity >95% (NMR check).
 - Expected Yield: 85-92%.[\[2\]](#)

Protocol B: Swern Oxidation to Furan-3,4-dicarbaldehyde

Note: This method avoids over-oxidation common with chromic acid oxidants.

- Activation: In a dry flask under N_2 , dissolve oxalyl chloride (1.7 mL, 20 mmol) in dry DCM (40 mL). Cool to -78°C .
- DMSO Addition: Add dry DMSO (2.8 mL, 40 mmol) dropwise. Gas evolution (CO/CO_2) will occur. Stir for 15 mins at -78°C .
- Substrate Addition: Add a solution of 3,4-bis(hydroxymethyl)furan (1.0 g, 7.8 mmol) in minimal DCM/DMSO (5 mL) dropwise. Maintain temperature $< -60^\circ\text{C}$. Stir for 45 mins.

- Base Addition: Add Triethylamine (Et_3N) (5.5 mL, 40 mmol) dropwise. A thick white precipitate ($\text{Et}_3\text{N}\cdot\text{HCl}$) will form.
- Warm-up: Allow the reaction to warm to 0°C over 30 minutes.
- Workup: Quench with saturated NH_4Cl solution. Extract with DCM (3x).^[3] Wash organics with water and brine.^[4] Dry over Na_2SO_4 .^[4]^[5]
- Purification: Flash chromatography on silica gel (Eluent: 30% EtOAc in Hexanes).
 - Characterization: ^1H NMR (CDCl_3) δ ~9.9-10.1 ppm (s, 2H, CHO), ~8.1 ppm (s, 2H, Furan-H).
 - Storage: Store immediately at -20°C under Argon.

References

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